

Application Notes and Protocols: Hiv-IN-3

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Compound of Interest

Compound Name: *Hiv-IN-3*

Cat. No.: *B12414891*

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Introduction

Hiv-IN-3 is a potent and selective, non-catalytic site integrase inhibitor (NCINI) of the human immunodeficiency virus (HIV). By binding to a conserved allosteric pocket on the HIV integrase enzyme, **Hiv-IN-3** disrupts the proper formation of the integrase-viral DNA complex, a critical step in the viral replication cycle. These application notes provide detailed protocols for the preparation of **Hiv-IN-3** solutions and guidelines for their appropriate storage to ensure compound integrity and experimental reproducibility.

Data Summary

Quantitative data regarding the solubility and stability of **Hiv-IN-3** are summarized in the tables below. These values are essential for the accurate preparation of stock solutions and working concentrations for various experimental applications.

Table 1: **Hiv-IN-3** Solubility

Solvent	Solubility at 25°C
Dimethyl Sulfoxide (DMSO)	≥ 50 mg/mL
Ethanol	~10 mg/mL
Phosphate-Buffered Saline (PBS), pH 7.4	< 0.1 mg/mL

Table 2: **Hiv-IN-3** Storage and Stability

Condition	Form	Duration	Comments
-20°C	Solid Powder	≥ 2 years	Protect from light and moisture.
-20°C	DMSO Stock Solution (10 mM)	Up to 6 months	Avoid repeated freeze-thaw cycles. Aliquot for single use.
4°C	DMSO Stock Solution (10 mM)	Up to 1 week	For short-term storage. Protect from light.
Room Temperature	Solid Powder	Stable for short periods	Avoid prolonged exposure to ambient temperatures.

Experimental Protocols

Protocol 1: Preparation of **Hiv-IN-3** Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **Hiv-IN-3** in dimethyl sulfoxide (DMSO), which is suitable for most in vitro cell-based assays.

Materials:

- **Hiv-IN-3** (powder form)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Equilibrate the **Hiv-IN-3** vial to room temperature before opening to prevent moisture condensation.
- Weigh the required amount of **Hiv-IN-3** powder in a sterile microcentrifuge tube. Note: The molecular weight of **Hiv-IN-3** should be used for accurate molarity calculations.
- Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 10 mM. For example, for 1 mg of **Hiv-IN-3** with a molecular weight of 500 g/mol, add 200 μ L of DMSO.
- Cap the tube tightly and vortex thoroughly for 1-2 minutes until the compound is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Visually inspect the solution to ensure there are no visible particulates.
- Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes to minimize freeze-thaw cycles.
- Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -20°C, protected from light.

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol details the dilution of the DMSO stock solution to prepare working concentrations for use in cell-based assays.

Materials:

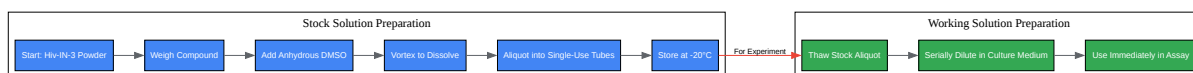
- 10 mM **Hiv-IN-3** stock solution in DMSO
- Appropriate cell culture medium (e.g., RPMI-1640, DMEM)
- Sterile microcentrifuge tubes or 96-well plates

- Calibrated pipettes

Procedure:

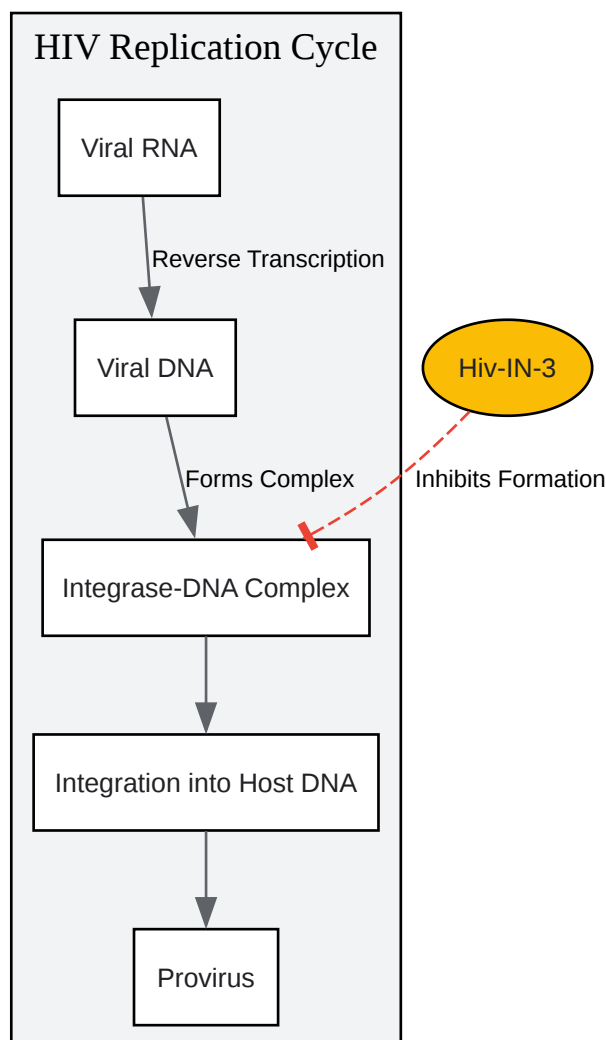
- Thaw a single-use aliquot of the 10 mM **Hiv-IN-3** stock solution at room temperature.
- Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations. It is recommended to perform intermediate dilutions to ensure accuracy.
- Ensure that the final concentration of DMSO in the cell culture medium is kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.
- Prepare the working solutions fresh for each experiment and use them immediately. Do not store diluted aqueous solutions of **Hiv-IN-3**.

Visualizations



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Caption: Workflow for **Hiv-IN-3** solution preparation.



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Caption: Mechanism of **Hiv-IN-3** action.

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